

Telomerase-IN-3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Telomerase-IN-3*

Cat. No.: *B8107557*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Telomerase-IN-3 is a small molecule inhibitor of telomerase, the enzyme responsible for maintaining telomere length in eukaryotic cells. By directly targeting the promoter of the human Telomerase Reverse Transcriptase (hTERT) gene, **Telomerase-IN-3** effectively suppresses the key catalytic subunit of the telomerase enzyme. This guide provides a comprehensive overview of the chemical structure, properties, and the molecular mechanism of **Telomerase-IN-3**, intended to support research and development efforts in oncology and age-related diseases.

Chemical Structure and Properties

Telomerase-IN-3 is a synthetic organic molecule with a complex heterocyclic structure. Its chemical and physical properties are summarized below.

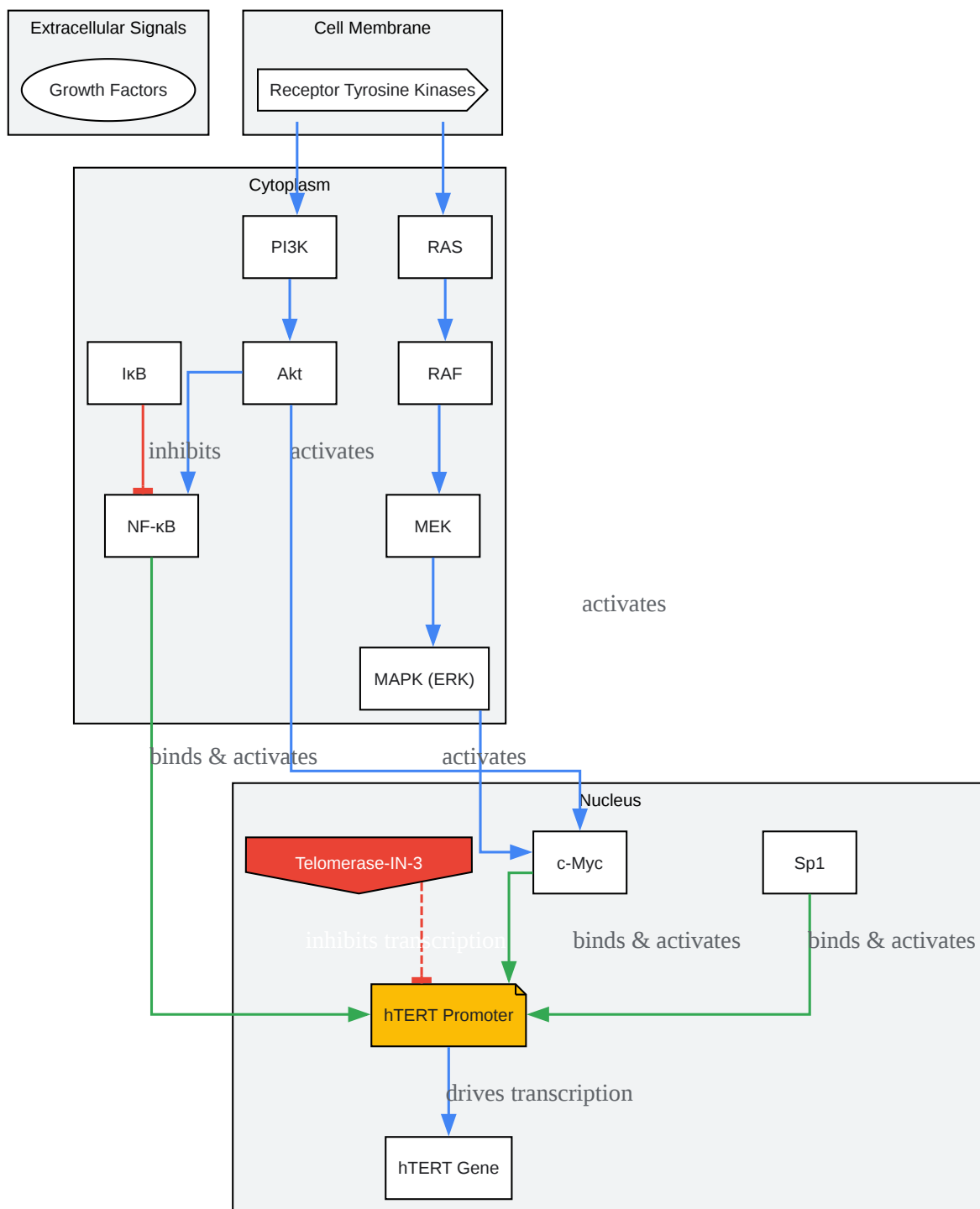
Property	Value
IUPAC Name	2-(4-((2-chloropyrimidin-4-yl)oxy)phenyl)-N-(5-methyl-1H-pyrazol-3-yl)acetamide
Molecular Formula	C19H16ClN5O3
Molecular Weight	397.82 g/mol
CAS Number	150096-77-8
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for short-term, -80°C for long-term
SMILES	<chem>Cc1cc(nnc1)NC(=O)Cc2ccc(cc2)Oc3ncc(Cl)nc3</chem>

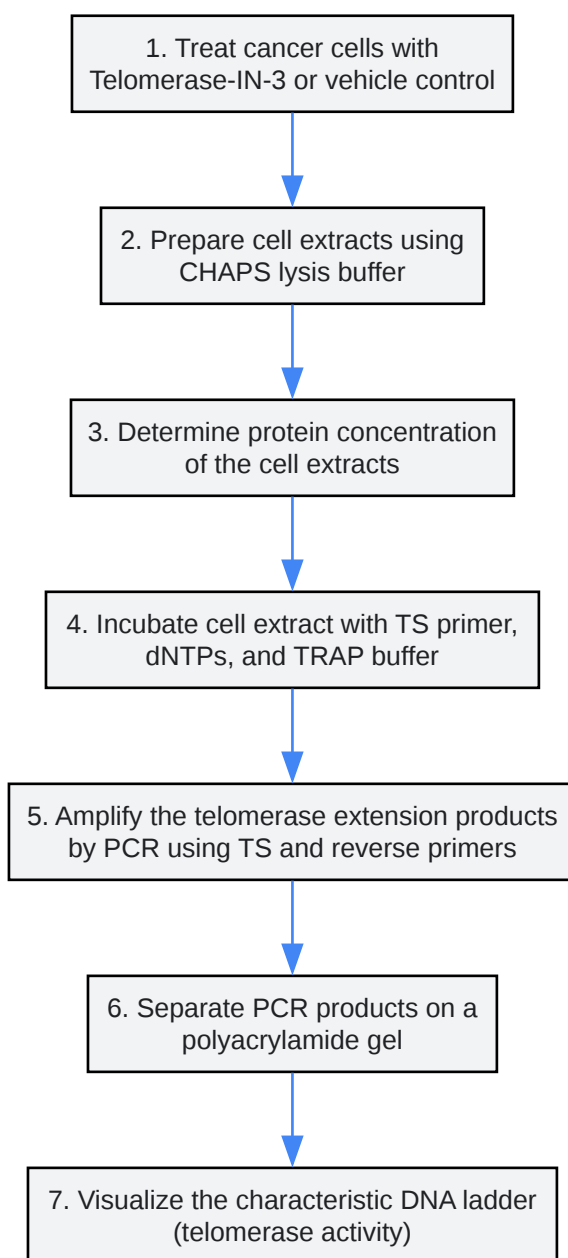
Note: Quantitative data on the specific inhibitory concentration (e.g., IC50) of **Telomerase-IN-3** on hTERT promoter activity is not publicly available in the referenced literature. Researchers are advised to determine these values empirically in their specific assay systems.

Mechanism of Action: Targeting the hTERT Promoter

Telomerase-IN-3 functions as a direct inhibitor of the promoter region of the hTERT gene. The hTERT protein is the catalytic subunit of the telomerase holoenzyme and its expression is the rate-limiting step for telomerase activity in most cancer cells. By suppressing the transcription of hTERT, **Telomerase-IN-3** effectively reduces the cellular levels of the telomerase enzyme, leading to telomere shortening and eventual cell cycle arrest or apoptosis in cancer cells.

The hTERT promoter is a complex regulatory region controlled by a multitude of transcription factors and signaling pathways. Key activators of the hTERT promoter include c-Myc, Sp1, and NF-κB, which are often dysregulated in cancer. These transcription factors are, in turn, regulated by major signaling pathways such as the MAPK and PI3K/Akt pathways.





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